

# Personal protective equipment for handling Solifenacin-d5 Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solifenacin-d5 Hydrochloride

Cat. No.: B562808

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## Essential Safety and Handling Guide for Solifenacin-d5 Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe handling of specialized compounds like **Solifenacin-d5 Hydrochloride** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to foster a secure laboratory environment.

## Physicochemical Data

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Chemical Name	Solifenacin-d5 Hydrochloride
CAS Number	1426174-05-1[1][2][3]
Molecular Formula	C23H22D5CIN2O2[3]
Molecular Weight	403.96 g/mol [1][2][3]
Appearance	White to Off-White Solid[3]
Storage Conditions	2-8°C, Hygroscopic, Refrigerator, Under Inert Atmosphere[3]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **Solifenacin-d5 Hydrochloride**.

- Hand Protection: Wear chemical-impermeable gloves that have been inspected prior to use.  
[4]
- Eye/Face Protection: Use tightly fitting safety goggles or a face shield.[5]
- Skin and Body Protection: Wear a lab coat, and for larger quantities or when there is a risk of splashing, consider fire/flame resistant and impervious clothing.[4][5]
- Respiratory Protection: If exposure limits are exceeded or if dust is generated, use a full-face respirator.[4]

## Operational Plan: Step-by-Step Handling Procedures

Follow these procedural steps to ensure the safe handling of **Solifenacin-d5 Hydrochloride** from receipt to disposal.

- Receiving and Inspection: Upon receipt, inspect the container for any damage or leaks. Verify that the product name and CAS number on the label match the order.
- Storage: Store the compound in a tightly sealed container in a refrigerator at 2-8°C, under an inert atmosphere, and away from moisture as it is hygroscopic.[3]
- Preparation for Use:
  - Work in a well-ventilated area, preferably within a laboratory fume hood.[4][5]
  - Allow the container to reach room temperature before opening to prevent condensation.
  - Avoid the formation of dust and aerosols.[4]
- Weighing and Aliquoting:

- Use non-sparking tools for handling the solid.[\[4\]](#)
- If weighing, do so in a contained environment (e.g., a weighing enclosure within the fume hood) to minimize dust dispersion.
- Dissolving:
  - When preparing solutions, add the solid to the solvent slowly while stirring.
  - Consult relevant experimental protocols for appropriate solvents.
- Post-Handling:
  - Thoroughly clean all equipment and the work area after use.
  - Wash hands thoroughly after handling the compound.[\[4\]](#)

## Emergency First Aid Measures

In the event of exposure, immediate action is critical.

- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[4\]](#)
- In Case of Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[4\]](#)
- In Case of Eye Contact: Rinse the eyes with pure water for at least 15 minutes and consult a doctor.[\[4\]](#)
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[\[4\]](#)

## Disposal Plan

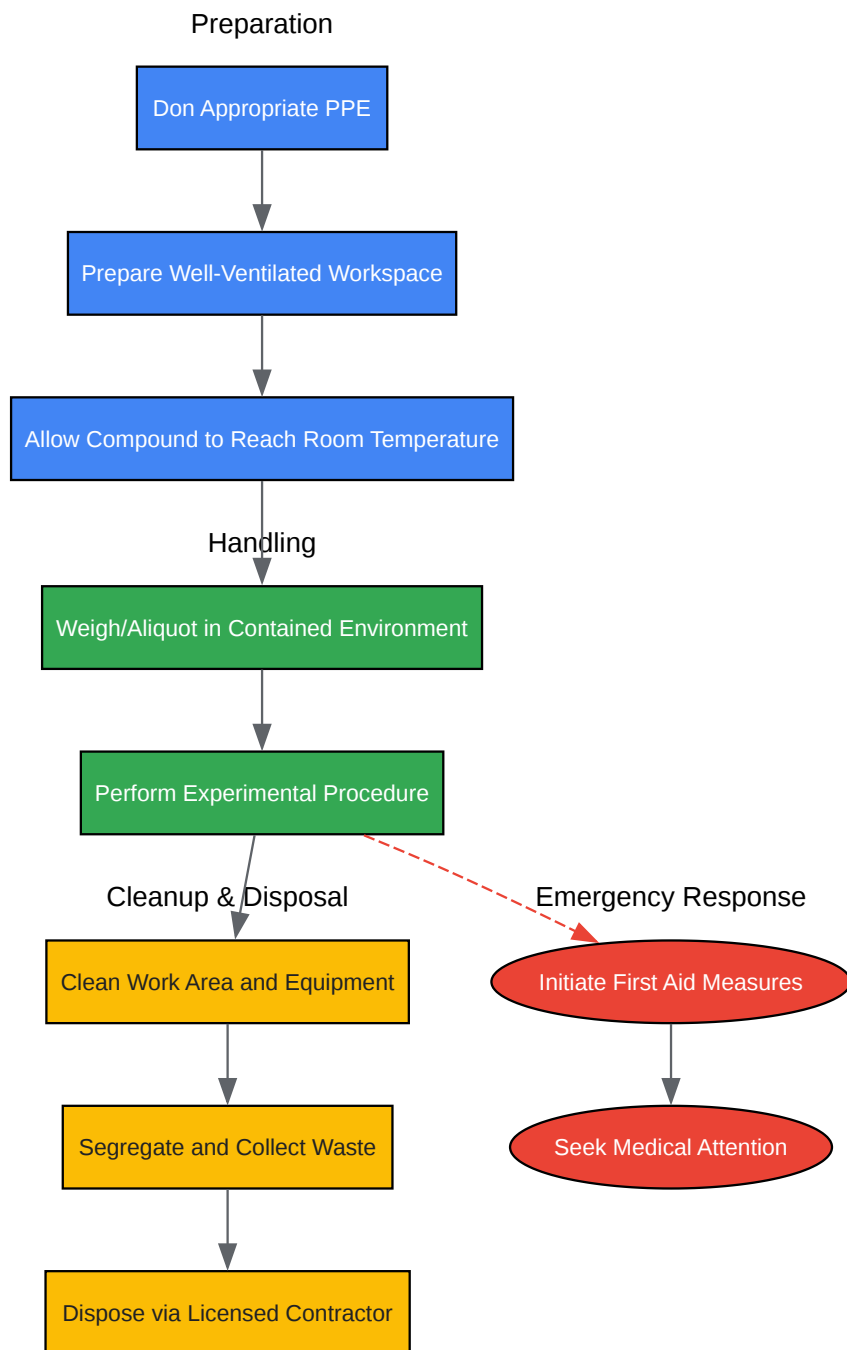
Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:

- Collect all waste material, including empty containers, contaminated PPE, and unused compound, in a designated and clearly labeled hazardous waste container.
- Waste Segregation:
  - Do not mix with other waste streams unless compatible.
- Disposal Method:
  - Dispose of the hazardous waste through a licensed and certified waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal. Avoid discharge into drains or the environment.<sup>[5]</sup>

## Handling and Disposal Workflow

## Workflow for Safe Handling and Disposal of Solifenacin-d5 Hydrochloride

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **Solifenacin-d5 Hydrochloride**.

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## References

- 1. Solifenacin-d5 Hydrochloride | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Solifenacin-d5 Hydrochloride | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. [pharmaffiliates.com](https://pharmaffiliates.com) [[pharmaffiliates.com](https://pharmaffiliates.com)]
- 4. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 5. [cleanchemlab.com](https://cleanchemlab.com) [[cleanchemlab.com](https://cleanchemlab.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Solifenacin-d5 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b562808#personal-protective-equipment-for-handling-solifenacin-d5-hydrochloride>]

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